Spectroscopic Analysis of Fmoc-3-nitro-L-tyrosine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Fmoc-3-nitro-L-tyrosine*
CAS No.:	*136590-09-5*
Cat. No.:	*B557361*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for **Fmoc-3-nitro-L-tyrosine**, a critical reagent in solid-phase peptide synthesis (SPPS) and for studying protein nitration. This document details the anticipated Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, along with generalized experimental protocols for their acquisition.

Core Spectroscopic Data

The structural integrity and purity of **Fmoc-3-nitro-L-tyrosine** are paramount for its successful application. The following sections present the expected spectroscopic data based on its chemical structure (Molecular Formula: $C_{24}H_{20}N_2O_7$, Molecular Weight: 448.42 g/mol).[1][2]

Mass Spectrometry Data

Mass spectrometry is a fundamental technique to confirm the molecular weight of **Fmoc-3-nitro-L-tyrosine**. High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (LC-MS) is a common method for its analysis and purity assessment.[3] The

© 2026 BenchChem. All rights reserved.

expected mass-to-charge ratios (m/z) for various adducts in electrospray ionization (ESI) are summarized below.

Ion	Expected m/z	Notes
$[M+H]^+$	449.13	Protonated molecule (Positive ion mode)
$[M+Na]^+$	471.11	Sodium adduct (Positive ion mode)
$[M+K]^+$	487.09	Potassium adduct (Positive ion mode)
$[M-H]^-$	447.12	Deprotonated molecule (Negative ion mode)
$[M+Cl]^-$	483.09	Chloride adduct (Negative ion mode)

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy provides detailed information about the chemical structure and environment of each atom in the molecule. Below are the expected ^1H and ^{13}C NMR chemical shifts for **Fmoc-3-nitro-L-tyrosine**, typically dissolved in a deuterated solvent like DMSO-d_6 or $CDCl_3$. The chemical shifts are predicted based on the known values for the Fmoc protecting group and the modified tyrosine residue.

^1H NMR Data (Expected Chemical Shifts)

© 2026 BenchChem. All rights reserved.

Proton Type	Expected Chemical Shift (ppm)	Multiplicity	Notes
Aromatic (Fmoc)	7.2 - 7.9	m	Protons on the fluorenyl rings
Aromatic (Nitro-tyrosine)	7.0 - 8.0	m	Protons on the nitrated phenyl ring
CH (Fmoc)	4.2 - 4.4	t	Methine proton of the fluorenyl group
CH_2 (Fmoc)	4.1 - 4.3	d	Methylene protons adjacent to the oxygen
α-CH (Tyrosine)	4.0 - 4.5	m	Alpha-proton of the amino acid
β-CH_2 (Tyrosine)	2.9 - 3.2	m	Beta-protons of the amino acid
NH (Amide)	7.5 - 8.5	d	Amide proton
OH (Carboxylic acid)	10.0 - 13.0	br s	Carboxylic acid proton (if not exchanged)
OH (Phenolic)	9.0 - 11.0	br s	Phenolic hydroxyl proton (if not exchanged)

^{13}C NMR Data (Expected Chemical Shifts)

© 2026 BenchChem. All rights reserved.

Carbon Type	Expected Chemical Shift (ppm)	Notes
Carbonyl (Carboxylic acid)	170 - 175	Carboxylic acid carbon
Carbonyl (Urethane)	155 - 157	Urethane carbonyl carbon
Aromatic (Fmoc)	120 - 145	Carbons of the fluorenyl rings
Aromatic (Nitro-tyrosine)	115 - 150	Carbons of the nitrated phenyl ring
CH (Fmoc)	46 - 48	Methine carbon of the fluorenyl group
CH_2 (Fmoc)	66 - 68	Methylene carbon adjacent to oxygen
α-CH (Tyrosine)	55 - 60	Alpha-carbon of the amino acid
β-CH_2 (Tyrosine)	35 - 40	Beta-carbon of the amino acid

Experimental Protocols

Detailed methodologies are crucial for obtaining high-quality spectroscopic data. The following sections outline general protocols for NMR and Mass Spectrometry analysis of **Fmoc-3-nitro-L-tyrosine**.

Mass Spectrometry (LC-MS) Protocol

Liquid Chromatography-Mass Spectrometry is used to confirm the molecular weight and assess the purity of the compound.

- Sample Preparation: Dissolve a small amount of **Fmoc-3-nitro-L-tyrosine** (approximately 1 mg/mL) in a suitable solvent such as acetonitrile or a mixture of acetonitrile and water.
- Chromatographic Separation:
  - Column: Use a C18 reverse-phase HPLC column.

© 2026 BenchChem. All rights reserved.

- Mobile Phase: A gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B) is typically employed.[4]
- Gradient: A common gradient would be to start with a low percentage of Solvent B, increasing to a high percentage over several minutes to elute the compound.
- Flow Rate: A typical flow rate is 0.2-1.0 mL/min.

- Mass Spectrometry Analysis:
  - Ionization Source: Electrospray ionization (ESI) is commonly used for this type of molecule.
  - Mode: Acquire data in both positive and negative ion modes to observe different adducts.
  - Mass Analyzer: A time-of-flight (TOF) or quadrupole mass analyzer can be used to determine the mass-to-charge ratio.
  - Data Analysis: The resulting mass spectrum should be analyzed for the presence of the expected molecular ions ($[M+H]^+$, $[M+Na]^+$, $[M-H]^-$, etc.).

NMR Spectroscopy Protocol

NMR spectroscopy is essential for the structural elucidation of the molecule.

- Sample Preparation:
  - Dissolve 5-10 mg of **Fmoc-3-nitro-L-tyrosine** in approximately 0.5-0.7 mL of a deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or MeOD). The choice of solvent is critical and should be one in which the compound is fully soluble.
  - For peptide samples, concentrations of 1-5 mM are often required.[5]
  - Add a small amount of a reference standard, such as tetramethylsilane (TMS), if the solvent does not provide a reference signal.
  - Transfer the solution to a clean, dry NMR tube.

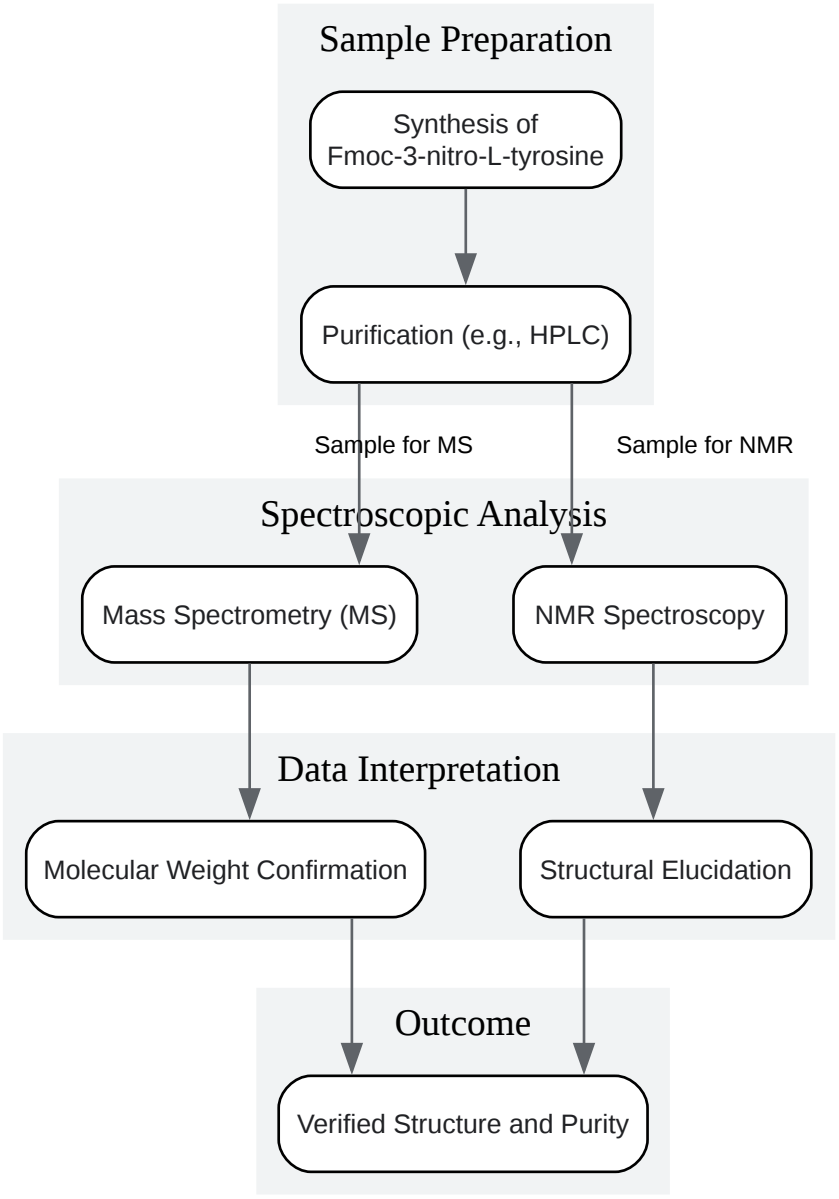
© 2026 BenchChem. All rights reserved.

- Data Acquisition:
  - Spectrometer: Use a high-field NMR spectrometer (e.g., 300-600 MHz) for better resolution.[6]
  - Experiments: Acquire a standard one-dimensional ^{1}H NMR spectrum. For more detailed structural information, two-dimensional experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) can be performed to assign all proton and carbon signals unambiguously.
- Data Processing and Analysis:
  - Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction.
  - Integrate the signals in the ^{1}H NMR spectrum to determine the relative number of protons.
  - Analyze the chemical shifts, multiplicities, and coupling constants to elucidate the structure of the molecule.

Workflow and Pathway Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis and the role of **Fmoc-3-nitro-L-tyrosine** in peptide synthesis.

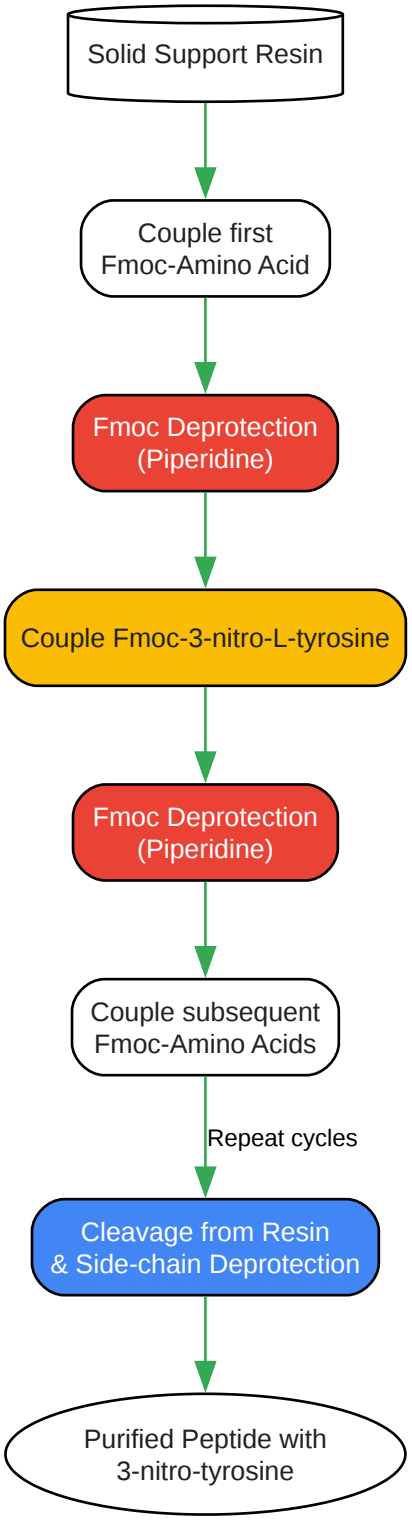
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

General workflow for the spectroscopic analysis of **Fmoc-3-nitro-L-tyrosine**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Fmoc-3-nitro-L-tyrosine | C24H20N2O7 | CID 2756119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Fmoc-3-nitro-L-tyrosine | 136590-09-5 | Benchchem [benchchem.com]
- 4. Protocol for Facile Synthesis of Fmoc-N-Me-AA-OH Using 2-CTC Resin as Temporary and Reusable Protecting Group - PMC [pmc.ncbi.nlm.nih.gov]
- 5. nmr-bio.com [nmr-bio.com]
- 6. rsc.org [rsc.org]
- To cite this document: BenchChem. [Spectroscopic Analysis of Fmoc-3-nitro-L-tyrosine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557361/docs#spectroscopic-analysis-of-fmoc-3-nitro-l-tyrosine-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.